

A Comprehensive Technical Guide to the Safety and Handling of D-Leucinol

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For Researchers, Scientists, and Drug Development Professionals

D-Leucinol, a chiral amino alcohol, is a valuable building block in the synthesis of pharmaceuticals and other fine chemicals. Due to its reactive nature, a thorough understanding of its safety and handling precautions is paramount for laboratory personnel. This guide provides an in-depth overview of the known hazards, safe handling procedures, and emergency response protocols for **D-Leucinol**, compiled from various safety data sheets and chemical databases.

Hazard Identification and Classification

D-Leucinol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its potential to cause skin and eye irritation, and it is also classified as a combustible liquid.[1][2][3] [4]

GHS Classification:

- Skin Irritation: Category 2[2][5]
- Serious Eye Irritation: Category 2A[2][3][5]
- Specific Target Organ Toxicity (Single Exposure), Respiratory System: Category 3[5]
- Flammable Liquids: Category 4 (Combustible liquid)[1][2][4]



Pictograms:

- Irritant[2]
- Corrosive (in some classifications)[2]

Signal Word: Warning[2][3] or Danger[2]

Hazard Statements:

- H227: Combustible liquid.[1][2][4]
- H315: Causes skin irritation.[1][2][3][5]
- H319: Causes serious eye irritation.[1][2][3][5]
- H335: May cause respiratory irritation.[5][6]
- H302: Harmful if swallowed (reported in some classifications).[2]
- H314: Causes severe skin burns and eye damage (reported in some classifications).[2]
- H318: Causes serious eye damage (reported in some classifications).[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **D-Leucinol** is presented in the table below. This information is crucial for safe storage and handling.



Property	Value	References
Molecular Formula	C ₆ H ₁₅ NO	[1][2][7][8]
Molecular Weight	117.19 g/mol	[1][2][7]
Appearance	Colorless to light yellow, clear to viscous liquid	[3][5][8]
Boiling Point	198-200 °C at 768 mm Hg	[5][7]
Flash Point	90 °C (194 °F) - 91 °C (196 °F) (closed cup)	[3][5]
Density	0.917 g/mL at 25 °C	[7]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **D-Leucinol**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[5]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[5][9]
- Avoid contact with skin and eyes.[5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][5]
- Take measures to prevent the buildup of electrostatic charge.[1][5]
- Wash hands thoroughly after handling.

Storage:

Store in a cool, dry, and well-ventilated place.[5]

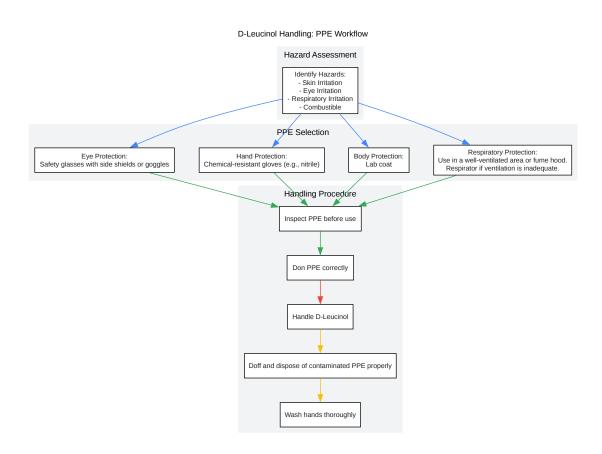


- Keep the container tightly closed.[5]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[1]

Personal Protective Equipment (PPE)

A logical workflow for selecting and using appropriate PPE when handling **D-Leucinol** is illustrated below.





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Caption: Workflow for Personal Protective Equipment (PPE) selection and use.



Emergency Procedures

In the event of an emergency, follow these procedures.

First-Aid Measures:

Exposure Route	First-Aid Procedure	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[5]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.	[5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek medical attention.	[5]

Fire-Fighting Measures:





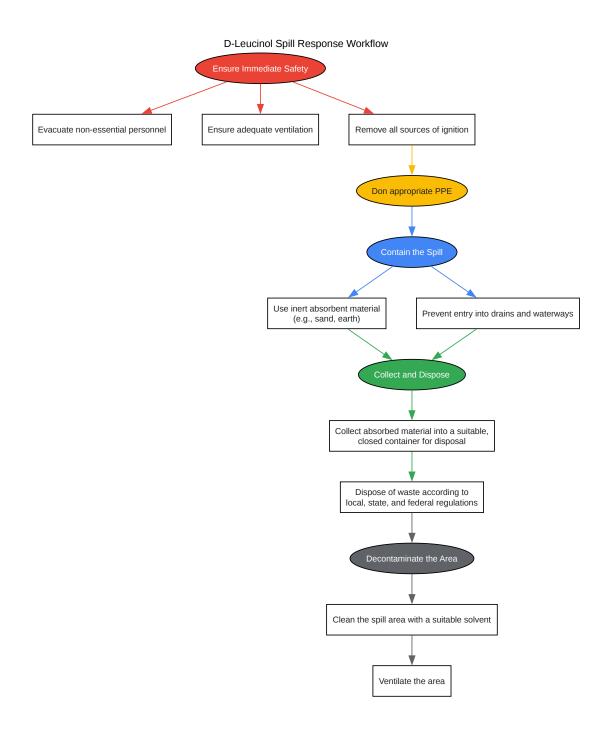


- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The material is combustible and may explode when heated. Thermal decomposition can produce irritating gases and vapors, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.[5]

Accidental Release Measures:

In the event of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.





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Caption: General workflow for responding to a **D-Leucinol** spill.



Toxicological and Ecological Information

Toxicological Information:

- Acute Toxicity: No specific acute toxicity data (e.g., LD50) is readily available for **D-Leucinol**.
 [1] However, it is classified as potentially harmful if swallowed.
- Irritation and Corrosivity: Causes skin irritation and serious eye irritation.[1][3][5] May cause respiratory irritation.[5]
- Sensitization: No information available.
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[10]
- Other Effects: Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. The toxicological properties have not been fully investigated.[1]

Ecological Information:

- Ecotoxicity: No data is available.[1] It is advised not to empty it into drains.
- Persistence and Degradability: No information available.
- · Bioaccumulation: No information available.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Disposal should be in accordance with local, state, and federal environmental regulations.

Conclusion

D-Leucinol is a valuable chemical intermediate that requires careful handling due to its potential hazards. By adhering to the safety precautions outlined in this guide, researchers and scientists can minimize their risk of exposure and ensure a safe working environment. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical.



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